

6-FAM Amine in Molecular Biology: An In-Depth Technical Guide

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Compound of Interest

Compound Name: FAM amine, 6-isomer

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Introduction

6-Carboxyfluorescein, commonly known as 6-FAM, is a highly versatile fluorescent dye belonging to the fluorescein family. Its amine-reactive derivative, 6-FAM amine, is a cornerstone in molecular biology for the fluorescent labeling of biomolecules. This guide provides a comprehensive overview of the core applications, detailed experimental protocols, and quantitative data associated with 6-FAM amine, empowering researchers to effectively integrate this powerful tool into their workflows. 6-FAM is widely utilized for its bright green fluorescence, good water solubility, and compatibility with most fluorescence detection instruments.^[1]

The primary utility of 6-FAM amine lies in its ability to covalently label molecules containing primary or secondary aliphatic amines. This amine-reactive property makes it an ideal choice for tagging oligonucleotides, proteins, and peptides. Key applications include real-time PCR, DNA sequencing, fragment analysis, and fluorescence in situ hybridization (FISH).^{[2][3]}

Core Properties and Chemical Reactivity

6-FAM amine is a derivative of fluorescein that contains an amine group, which allows it to be conjugated to various biomolecules.^[4] The addition of this amine group makes the compound reactive with electrophiles such as activated esters (e.g., NHS esters) and can also be

conjugated to carbonyl compounds like aldehydes and ketones through reductive amination. This reactivity is fundamental to its application in labeling biomolecules.

Spectroscopic Properties

The fluorescence of 6-FAM is pH-dependent, with reduced fluorescence below pH 7. Therefore, it is typically used in a pH range of 7.5 to 8.5 for optimal performance.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~495 nm	
Emission Maximum (λ_{em})	~519 nm	
Molecular Weight	~376.3 g/mol	
Extinction Coefficient	~80,000 $\text{cm}^{-1}\text{M}^{-1}$	
Quantum Yield	~0.93	

Key Applications in Molecular Biology

Oligonucleotide Labeling

6-FAM is a popular choice for labeling oligonucleotides at either the 5' or 3' end. These labeled oligonucleotides serve as probes and primers in a multitude of applications.

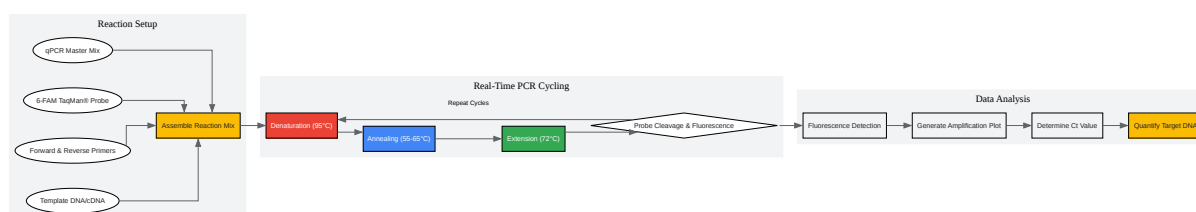
- **Real-Time PCR (qPCR):** 6-FAM is frequently used as the reporter dye in TaqMan® probes. In this assay, the probe, which also contains a quencher, hybridizes to the target DNA sequence. During PCR, the 5' to 3' exonuclease activity of Taq polymerase cleaves the probe, separating the reporter dye from the quencher and resulting in a fluorescent signal that is proportional to the amount of amplified product.
- **DNA Sequencing and Fragment Analysis:** 6-FAM labeled primers are extensively used in Sanger sequencing and DNA fragment analysis applications such as short tandem repeat (STR) analysis, microsatellite marker analysis, and SNP genotyping. The fluorescently labeled fragments are separated by size using capillary electrophoresis and detected by a laser, allowing for high-resolution analysis of DNA length polymorphisms.

Protein and Peptide Labeling

The amine groups present in lysine residues and the N-terminus of proteins and peptides can be readily labeled with 6-FAM amine derivatives (often in the form of an NHS ester). This allows for the fluorescent tracking and quantification of proteins in various assays.

Experimental Workflows and Logical Relationships

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